

An In-depth Technical Guide to the Safety Data for 2-Methoxyethyldiethylamine

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Compound of Interest

Compound Name: 2-Methoxyethyldiethylamine

CAS No.: 34166-03-5

Cat. No.: B8722033

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A Note on Chemical Identification: Initial analysis revealed a critical discrepancy in the provided information for **2-Methoxyethyldiethylamine**. The originally supplied CAS Number, 22499-62-3, corresponds to the chemical "Benzoin isobutyl ether." The correct CAS Number for **2-Methoxyethyldiethylamine** (also known as N,N-diethyl-2-methoxyethanamine) has been identified as 34166-03-5. This guide is based on the available safety information for this corrected chemical identity. However, a comprehensive, supplier-verified Safety Data Sheet (SDS) for CAS number 34166-03-5 was not readily available in public databases at the time of this writing.

Therefore, this guide has been constructed by synthesizing data from structurally similar compounds to provide a foundational understanding of the potential hazards and safe handling practices. This information must be treated as illustrative and not as a direct substitute for a substance-specific SDS. Researchers, scientists, and drug development professionals are strongly advised to obtain a certified Safety Data Sheet from their chemical supplier before commencing any laboratory work with **2-Methoxyethyldiethylamine**.

Section 1: Understanding the Hazard Profile of Aliphatic Amines and Ethers

2-Methoxyethyldiethylamine belongs to the chemical class of tertiary amines and ethers. Compounds in this family often exhibit a range of hazardous properties that necessitate careful handling and the implementation of robust safety protocols. The reactivity and toxicity are influenced by the amine functional group and the ether linkage.

Causality of Hazards:

- **Corrosivity:** Aliphatic amines are typically alkaline and can cause severe skin burns and eye damage upon contact. The lone pair of electrons on the nitrogen atom makes them basic, reacting corrosively with tissues.
- **Flammability:** Short-chain aliphatic amines and ethers are often volatile and can have low flash points, making them highly flammable. Their vapors can form explosive mixtures with air.^{[1][2]}
- **Toxicity:** Amines can be toxic if swallowed, inhaled, or absorbed through the skin.^[3] They can cause irritation to the respiratory tract, and systemic effects may include headache, dizziness, and nausea.^{[1][2]} Some ethers are known to have reproductive and developmental toxicity.

Due to the lack of specific toxicological data for **2-Methoxyethyldiethylamine**, a conservative approach to handling, assuming high hazard, is warranted.

Section 2: Hazard Identification and Classification (Illustrative)

Based on data for structurally related compounds such as N,N-Diethylmethylanine and 2-Methoxyethylamine, the hazard profile for **2-Methoxyethyldiethylamine** can be anticipated to include the following classifications under the Globally Harmonized System (GHS).^{[2][3]}

Anticipated GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.[3]

Signal Word: Danger[3]

Hazard Pictograms:

Exclamation Mark

Corrosion

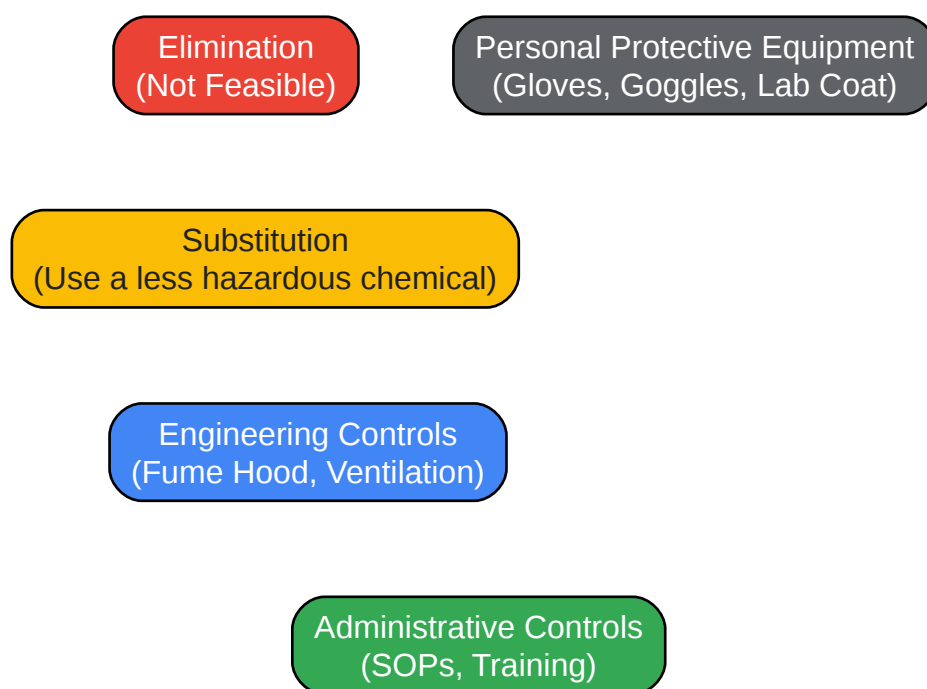
Flame

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Caption: Anticipated GHS pictograms for **2-Methoxyethyldiethylamine**.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A risk-based approach is essential for managing exposure. The hierarchy of controls should be followed, prioritizing engineering controls and administrative controls over reliance on PPE.



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Caption: Hierarchy of controls for managing chemical exposure.

Experimental Protocol: Safe Handling and Use

- Engineering Controls: All work with **2-Methoxyethyldiethylamine** must be conducted in a certified chemical fume hood to control vapor inhalation.[1] The fume hood should have adequate airflow and be located in a well-ventilated laboratory.[4] Ensure that an eyewash station and safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[5]
- Skin Protection: Wear a flame-resistant lab coat and chemically impervious gloves (e.g., nitrile or neoprene).[5] Always inspect gloves for integrity before use.
- Respiratory Protection: If there is a risk of exceeding exposure limits or a failure of engineering controls, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
- Handling: Avoid direct contact with the skin, eyes, and clothing.[3] Use non-sparking tools and equipment to prevent ignition sources.[1] Take precautionary measures against static discharge.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][3] The storage area should be designated for flammable and corrosive materials.

Section 4: Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. Ingestion can cause severe damage and perforation of the gastrointestinal tract.[1][6]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: The substance is highly flammable and its vapors can form explosive mixtures with air.[1] Containers may explode when heated.[1] Hazardous decomposition products include carbon oxides and nitrogen oxides.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Section 5: Physical and Chemical Properties (Predicted)

The following properties are estimated based on the chemical structure and data from similar compounds. These should be confirmed with supplier-specific data.

Property	Predicted Value
Molecular Formula	C ₇ H ₁₇ NO
Molecular Weight	131.22 g/mol
Appearance	Colorless to pale yellow liquid (anticipated)
Boiling Point	~121-122 °C (estimated)
Density	~0.8 g/cm ³ (estimated)
Flash Point	< 23 °C (estimated, highly flammable)[2]

Section 6: Stability and Reactivity

- Chemical Stability: Likely stable under normal storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[4] Exposure to air.[4]
- Incompatible Materials: Strong oxidizing agents, strong acids.[1]
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[1]

Section 7: Toxicological and Ecological Information (Data Gaps)

There is a significant lack of specific toxicological and ecological data for **2-Methoxyethyldiethylamine** (CAS 34166-03-5). The toxicological properties have not been fully investigated.[1] Based on related compounds, it is presumed to be harmful if ingested, inhaled, or absorbed through the skin.[3] Corrosive effects on skin and eyes are also highly probable.[3] No information is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.

Similarly, no specific ecotoxicity data is available. It is recommended to prevent the release of this chemical into the environment, as its effects on aquatic life are unknown.[1]

References

Due to the lack of a specific Safety Data Sheet for **2-Methoxyethyldiethylamine** (CAS 34166-03-5), this reference list includes SDS for structurally related compounds that were used for illustrative purposes in this guide.

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